

Application Notes and Protocols for LQFM215

Stock Solution Preparation

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Compound of Interest

Compound Name: LQFM215

Cat. No.: B12370484

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Introduction

LQFM215 is a potent and selective inhibitor of the L-proline transporter (PROT), also known as Solute Carrier Family 6 Member 7 (SLC6A7)[1][2]. By blocking the reuptake of L-proline in the synapse, **LQFM215** effectively increases the concentration of this amino acid in the synaptic cleft. This elevation in synaptic L-proline leads to the modulation of key glutamate receptors, including N-methyl-D-aspartate (NMDA) and α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptors, as well as glycine receptors (GlyR)[3]. This mechanism of action underlies the neuroprotective and potential antipsychotic effects of **LQFM215** observed in preclinical studies[4][5]. Accurate preparation of **LQFM215** stock solutions is the first critical step for obtaining reliable and reproducible results in in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is a common solvent for **LQFM215** due to its high solubilizing capacity for organic molecules[1][6].

Data Presentation

The following tables summarize the key quantitative data for **LQFM215**.

Table 1: Physicochemical Properties of **LQFM215**

Property	Value	Reference
Molecular Weight	394.55 g/mol	[1]
Molecular Formula	C ₂₅ H ₃₄ N ₂ O ₂	[1]
Appearance	White to off-white solid	[1]
Purity	>98% (or as specified by supplier)	

Table 2: Solubility of **LQFM215** in DMSO

Solvent	Reported Solubility	Notes	Reference
DMSO	100 mg/mL (253.45 mM)	Ultrasonic assistance may be required. Hygroscopic DMSO can impact solubility.	[1]
DMSO	10 mM	A more conservative, readily achievable concentration.	[2]

Table 3: Recommended Storage Conditions for **LQFM215**

Form	Storage Temperature	Shelf Life	Reference
Solid Powder	-20°C	3 years	[1]
Solid Powder	4°C	2 years	[1]
In DMSO	-80°C	6 months	[1]
In DMSO	-20°C	1 month	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **LQFM215** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **LQFM215** in DMSO, a commonly used concentration for in vitro assays.

Materials:

- **LQFM215** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibration: Allow the vial containing **LQFM215** powder to reach room temperature before opening to prevent moisture condensation.
- Calculation: Calculate the mass of **LQFM215** required to prepare the desired volume of a 10 mM stock solution.
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 394.55 \text{ g/mol} \times \text{Volume (L)} \times 1000 \text{ mg/g}$
 - For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution, you will need:
 - $10 \text{ mmol/L} \times 394.55 \text{ g/mol} \times 0.001 \text{ L} \times 1000 \text{ mg/g} = 3.9455 \text{ mg}$
- Weighing: Carefully weigh out the calculated amount of **LQFM215** powder using an analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.
- Dissolution: Add the calculated volume of anhydrous DMSO to the tube containing the **LQFM215** powder.

- **Mixing:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month)[1].

Protocol 2: In Vitro Cell Viability Assay using **LQFM215**

This protocol provides a general workflow for assessing the cytotoxicity of **LQFM215** in a neuronal cell line, such as LUHMES cells[1][5].

Materials:

- Neuronal cell line (e.g., LUHMES)
- Complete cell culture medium
- 96-well cell culture plates
- **LQFM215** stock solution (10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- Cell viability reagent (e.g., MTT, PrestoBlue™, or CellTiter-Glo®)
- Plate reader

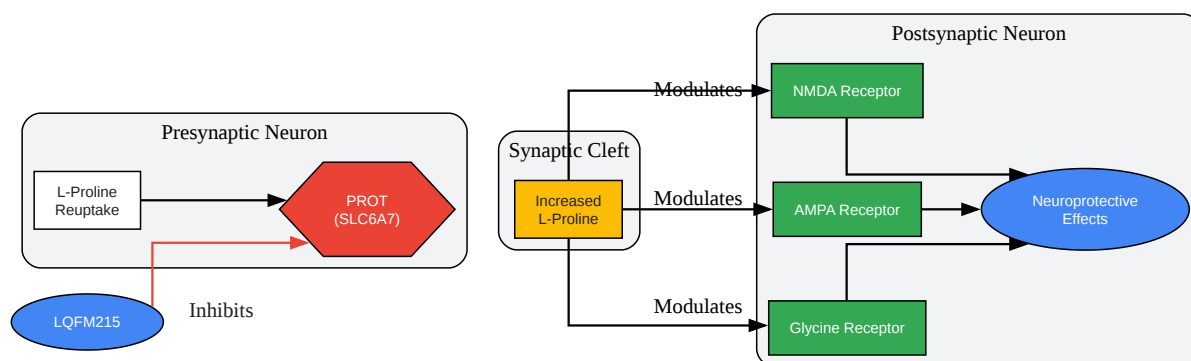
Procedure:

- **Cell Seeding:** Seed the neuronal cells in a 96-well plate at a predetermined optimal density and allow them to adhere and differentiate according to the specific cell line protocol.
- **Preparation of Working Solutions:** Prepare serial dilutions of **LQFM215** from the 10 mM stock solution in complete cell culture medium to achieve the desired final concentrations for treatment. Remember to include a vehicle control (medium with the same final concentration of DMSO as the highest **LQFM215** concentration).

- **Cell Treatment:** Remove the old medium from the cells and replace it with the medium containing the various concentrations of **LQFM215** or the vehicle control.
- **Incubation:** Incubate the plate for the desired treatment duration (e.g., 24, 48, or 72 hours) in a humidified incubator at 37°C and 5% CO₂.
- **Cell Viability Assessment:** After the incubation period, assess cell viability using your chosen reagent according to the manufacturer's instructions. This typically involves adding the reagent to each well, incubating for a specific time, and then measuring the absorbance or fluorescence using a plate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each treatment group relative to the vehicle control. Plot the results to determine the concentration-dependent effect of **LQFM215** on cell viability.

Visualizations

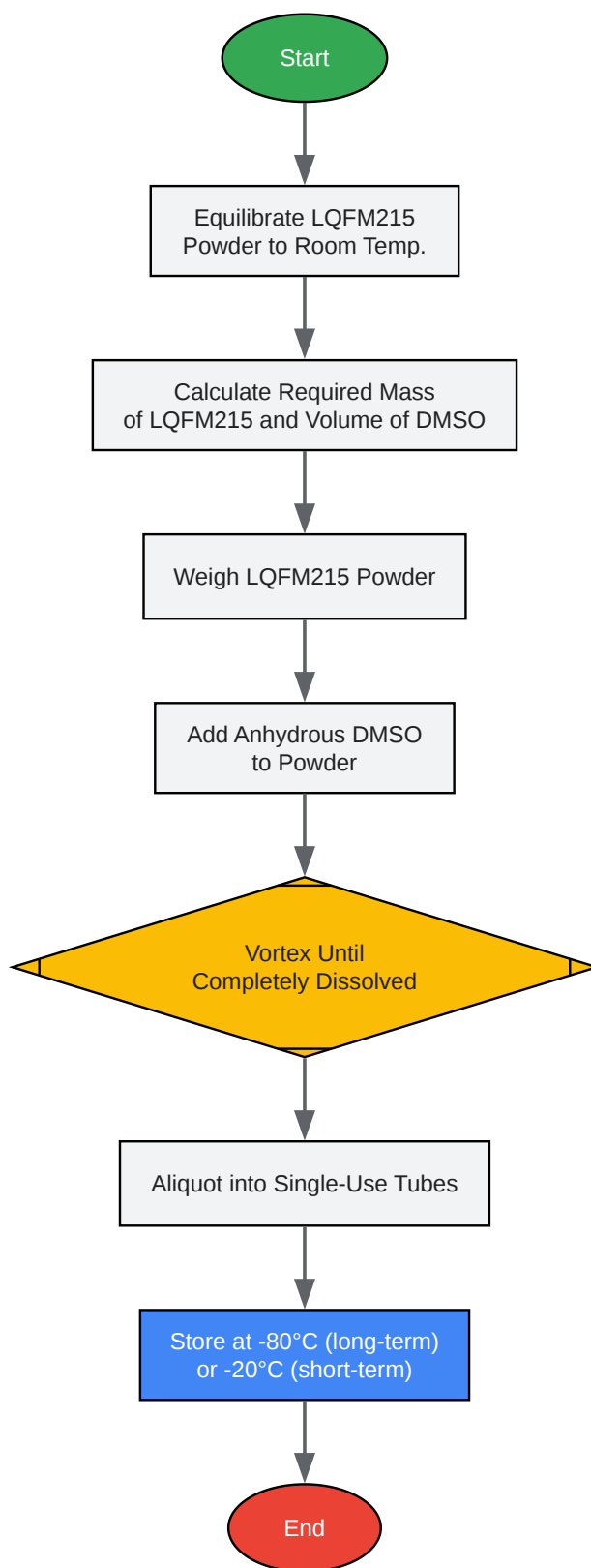
Signaling Pathway of **LQFM215**



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Caption: **LQFM215** inhibits the PROT transporter, increasing synaptic L-proline and modulating postsynaptic receptors.

Experimental Workflow for **LQFM215** Stock Solution Preparation



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Caption: Workflow for preparing a stock solution of **LQFM215** in DMSO.

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